

Pentadecane as a Volatile Organic Compound (VOC): An In-depth Technical Guide

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Compound of Interest

Compound Name: Pentadecane

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Abstract

Pentadecane (C₁₅H₃₂) is a straight-chain alkane that, due to its volatility, is classified as a Volatile Organic Compound (VOC). It is a colorless liquid with a faint, waxy odor and is found in a variety of natural and anthropogenic sources.^{[1][2][3][4][5][6][7]} This technical guide provides a comprehensive overview of **pentadecane**, focusing on its physicochemical properties, sources, analytical methodologies for its detection, and its biological significance. The document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development who are interested in the environmental and biological roles of this particular VOC. All quantitative data are summarized in structured tables, and detailed experimental protocols for key analytical techniques are provided. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the subject matter.

Physicochemical Properties of Pentadecane

A thorough understanding of the physical and chemical properties of **pentadecane** is fundamental to comprehending its behavior as a VOC in various environments. These properties influence its distribution, persistence, and interaction with biological systems.

Property	Value	Reference
Molecular Formula	C15H32	[1][2][4][5]
Molar Mass	212.41 g/mol	[1][5]
CAS Number	629-62-9	[2][4]
Appearance	Colorless liquid	[1][2][4]
Boiling Point	270.6 °C (519.1 °F)	[2][4]
Melting Point	9.9 °C (49.8 °F)	[2][4]
Vapor Pressure	0.0012 mmHg at 25 °C	[1]
Water Solubility	0.00055 mg/L at 25 °C (practically insoluble)	[1][2][4]
Henry's Law Constant	2.5 atm·m ³ /mol at 25 °C (estimated)	[1]
log Kow (Octanol-Water Partition Coefficient)	8.26 (estimated)	[1]

Sources and Environmental Presence

Pentadecane is released into the environment from both natural (biogenic) and human-related (anthropogenic) sources.

- **Natural Sources:** **Pentadecane** is a component of the essential oils of various plants and is also produced by certain insects and microorganisms.[4][6][8] It can be found in the scent glands of some stink bugs, where it acts as a semiochemical.[9]
- **Anthropogenic Sources:** A primary anthropogenic source of **pentadecane** is the combustion of fossil fuels. It is a known component of vehicle exhaust and emissions from industrial processes.[1] It can also be released from building materials and consumer products.
- **Environmental Fate:** Due to its high volatility and low water solubility, **pentadecane** released into the atmosphere will primarily exist in the vapor phase. Its high octanol-water partition coefficient suggests a strong tendency to adsorb to organic matter in soil and sediment.

Biodegradation is a significant removal process for **pentadecane** in the environment, with various microorganisms capable of utilizing it as a carbon source.[\[8\]](#)

Analytical Methodologies for Pentadecane Detection

The accurate and sensitive detection of **pentadecane** as a VOC requires specialized analytical techniques. Gas chromatography (GC) coupled with a detector, most commonly a mass spectrometer (MS) or a flame ionization detector (FID), is the standard method for its analysis. Sample preparation is a critical step to extract and concentrate **pentadecane** from various matrices.

Sample Preparation Techniques

3.1.1. Purge-and-Trap (Dynamic Headspace)

This is a highly sensitive technique for extracting volatile compounds from liquid and solid samples.[\[3\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Detailed Experimental Protocol for Purge-and-Trap:

- Sample Preparation:
 - For water samples, a known volume (e.g., 5-25 mL) is placed in a purging vessel.
 - For solid samples, a known weight (e.g., 1-5 g) is mixed with reagent-free water in the purging vessel.
- Purging:
 - An inert gas (e.g., helium or nitrogen) is bubbled through the sample at a controlled flow rate (e.g., 40 mL/min) for a specific duration (e.g., 11 minutes).[\[11\]](#)
 - The sample may be heated (e.g., to 40-80 °C) to increase the purging efficiency of less volatile compounds.
- Trapping:

- The purged VOCs are carried by the gas stream onto an adsorbent trap. The trap typically contains a combination of sorbents like Tenax®, silica gel, and carbon molecular sieve to efficiently capture a wide range of VOCs.[11]
- Desorption:
 - After purging, the trap is rapidly heated (e.g., to 180-250 °C) while being backflushed with an inert gas.[11]
 - This thermal desorption process releases the trapped VOCs as a concentrated band.
- Injection:
 - The desorbed analytes are transferred to the GC column for separation and analysis.

3.1.2. Solid-Phase Microextraction (SPME)

SPME is a solvent-free, simple, and versatile sample preparation technique.[14][15][16][17][18]

Detailed Experimental Protocol for Headspace SPME (HS-SPME):

- Fiber Selection and Conditioning:
 - Select an appropriate SPME fiber. For nonpolar compounds like **pentadecane**, a polydimethylsiloxane (PDMS) coated fiber is suitable.[16]
 - Condition the fiber according to the manufacturer's instructions, typically by heating it in the GC injection port.
- Sample Preparation:
 - Place a known amount of the sample (liquid or solid) into a headspace vial.
 - The vial is sealed with a septum-containing cap.
- Extraction:
 - The vial is typically heated and agitated to promote the partitioning of VOCs into the headspace.

- The SPME fiber is exposed to the headspace of the sample for a defined period (e.g., 15-60 minutes) to allow for the adsorption of analytes.
- Desorption and Analysis:
 - The fiber is then withdrawn from the sample vial and immediately inserted into the hot injection port of a GC.
 - The high temperature of the injector desorbs the analytes from the fiber onto the GC column for analysis.

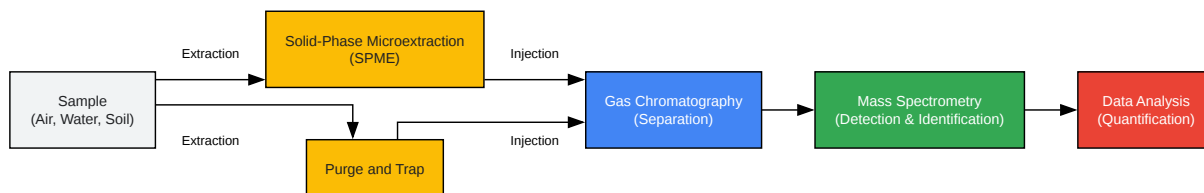
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the identification and quantification of VOCs like **pentadecane**.

Typical GC-MS Parameters for **Pentadecane** Analysis:

Parameter	Typical Setting
GC Column	Non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms)
Injector Temperature	250-280 °C
Oven Temperature Program	Initial temp: 40-60 °C, hold for 1-2 min; Ramp: 5-10 °C/min to 280-300 °C, hold for 5-10 min
Carrier Gas	Helium at a constant flow rate (e.g., 1 mL/min)
MS Ionization Mode	Electron Ionization (EI) at 70 eV
MS Mass Range	m/z 35-400
MS Detector	Quadrupole or Time-of-Flight (TOF)

The following diagram illustrates a typical experimental workflow for the analysis of **pentadecane** as a VOC.



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*Typical experimental workflow for **pentadecane** analysis.*

Biological Significance and Signaling Pathways

While extensive research has focused on the environmental aspects of **pentadecane**, its biological roles are an emerging area of interest.

Metabolism of Pentadecane

In mammals, the metabolism of n-alkanes like **pentadecane** is primarily carried out by the cytochrome P450 monooxygenase system, predominantly in the liver.[19][20][21][22][23][24]

The initial and rate-limiting step is the hydroxylation of the terminal methyl group (ω -hydroxylation) to form 1-pentadecanol.[20] This alcohol can be further oxidized to pentadecanoic acid, a fatty acid that can then enter the β -oxidation pathway for energy production.[25]

The following diagram illustrates the general metabolic pathway for n-alkanes.



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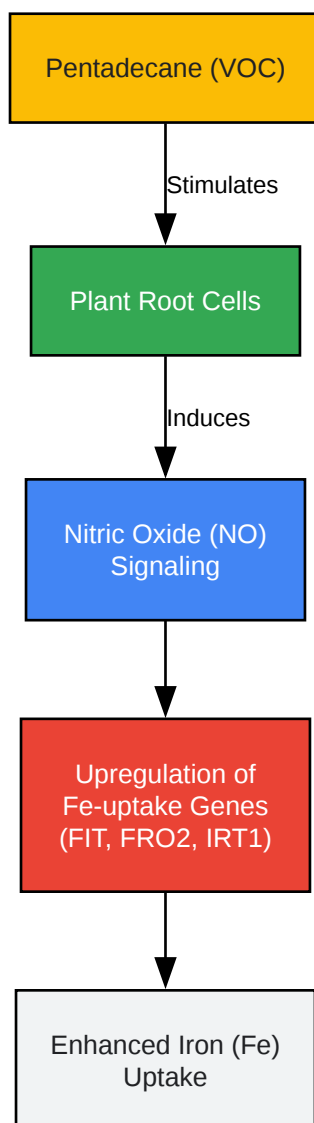
*General metabolic pathway of n-alkanes like **pentadecane**.*

Biological Activities and Signaling

Recent studies have begun to uncover specific biological activities of **pentadecane**.

- **Antimicrobial and Antiparasitic Effects:** **Pentadecane** has demonstrated in vitro activity against the parasite *Leishmania infantum*, suggesting potential for the development of new antiparasitic agents.[2][26][27][28] It has been shown to decrease the growth of both promastigotes and amastigotes.[26][27][28]
- **Plant Signaling:** In plants, **pentadecane** can act as a signaling molecule. For instance, it has been identified as a key active compound in the VOCs from *Bacillus velezensis* SQR9 that promotes iron uptake in *Arabidopsis* under iron-limited conditions, a process mediated by nitric oxide (NO) signaling.[1]
- **Insect Semiochemical:** **Pentadecane** is utilized by various insect species as a semiochemical, playing roles in communication, such as alarm and defense signals in stink bugs.[9][29][30] This opens avenues for its potential use in pest management strategies.

The following diagram depicts the signaling role of **pentadecane** in plant iron uptake.



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